

Preparation of Cremastranone Stock Solutions in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: Cremastranone

Cat. No.: B1669607

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cremastranone is a homoisoflavanone with demonstrated antiangiogenic properties, making it a compound of interest in ophthalmology and oncology research.[1] For in vitro and in vivo studies, the preparation of accurate and stable stock solutions is a critical first step. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving hydrophobic compounds like **Cremastranone** for biological assays. This document provides a detailed protocol for the preparation, storage, and handling of **Cremastranone** stock solutions in DMSO.

Physicochemical Properties of Cremastranone

A summary of the key physicochemical properties of **Cremastranone** is provided in the table below. This information is essential for calculating the required amounts for stock solution preparation.

Property	Value	Reference
Molecular Weight	346.34 g/mol	[2]
Chemical Formula	C ₁₈ H ₁₈ O ₇	[2]
Appearance	Solid powder	N/A
Storage of Solid	Dry, dark, and at 0-4°C for short term (days to weeks) or -20°C for long term (months to years).	[2]

Solubility and Stability in DMSO

While specific solubility data for **Cremastranone** in DMSO is not readily available, data from structurally similar flavonoids, such as Mosloflavone, suggests a solubility of approximately 10 mg/mL (around 28.8 mM for **Cremastranone**). Achieving complete dissolution may require sonication and gentle warming.

Stock solutions of similar flavonoids in DMSO are generally stable when stored correctly. For instance, Mosloflavone stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months. To ensure the integrity of the **Cremastranone** stock solution, it is crucial to use anhydrous DMSO, protect the solution from light, and avoid repeated freeze-thaw cycles.

Experimental Protocol: Preparation of a 10 mM Cremastranone Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Cremastranone** in DMSO.

Materials:

- **Cremastranone** powder
- Anhydrous, high-purity DMSO

- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Water bath or heating block

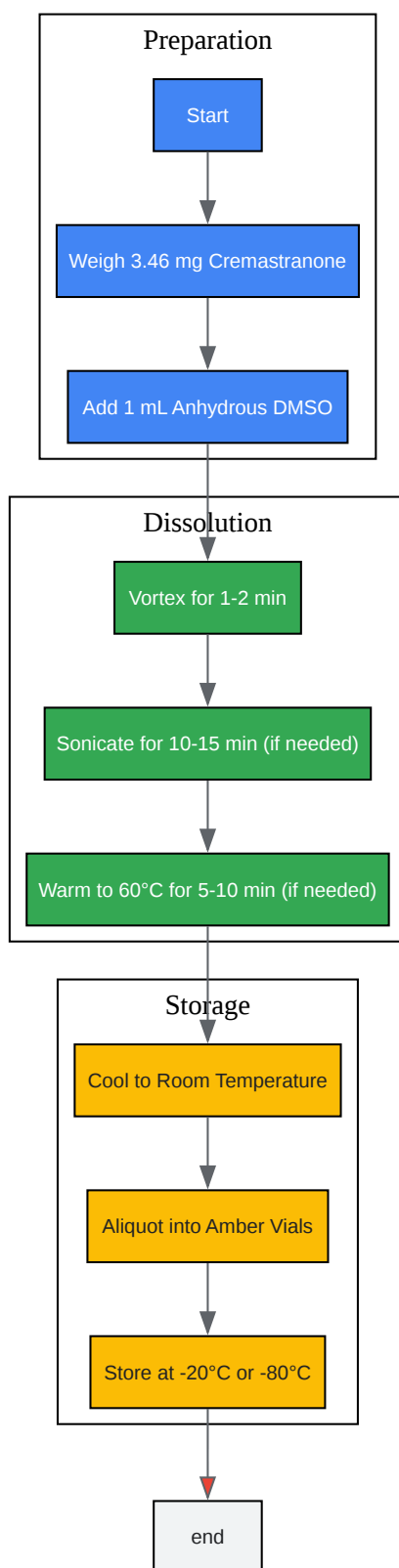
Procedure:

- Preparation: Bring the **Cremastranone** powder and anhydrous DMSO to room temperature before use. This helps to prevent condensation of moisture, which can affect the stability of the compound.
- Weighing: Accurately weigh out 3.46 mg of **Cremastranone** powder using a calibrated analytical balance and transfer it to a sterile, amber microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the **Cremastranone** powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic bath for 10-15 minutes.
 - If complete dissolution is still not achieved, warm the solution in a 60°C water bath for 5-10 minutes, with intermittent vortexing. Visually inspect the solution to ensure no particulates are present.
- Cooling and Storage:
 - Once the solution is clear, allow it to cool to room temperature.

- Aliquot the stock solution into single-use volumes in sterile, amber cryovials. This minimizes the number of freeze-thaw cycles and protects the compound from light degradation.
- Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).

Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **Cremastranone** stock solution.



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References

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